

2-Ethoxypentane: Physical & Chemical Properties

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Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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The table below summarizes key properties of **2-Ethoxypentane** (CAS 1817-89-6) for experimental planning [1] [2] [3].

Property	Value	Unit	Source / Notes
CAS Number	1817-89-6	-	[2] [3] [4]
Molecular Formula	C ₇ H ₁₆ O	-	[2] [3] [4]
Molecular Weight	116.20	g/mol	[2] [3]
Boiling Point	377.50 ± 0.50	K (≈104.4 °C)	NIST Data [1]
	109 - 117.3	°C	Estimates [3] [4]
Density	0.7684	g/cm ³	Estimate [3]
Flash Point	9	°C	Indicates highly flammable liquid [4]

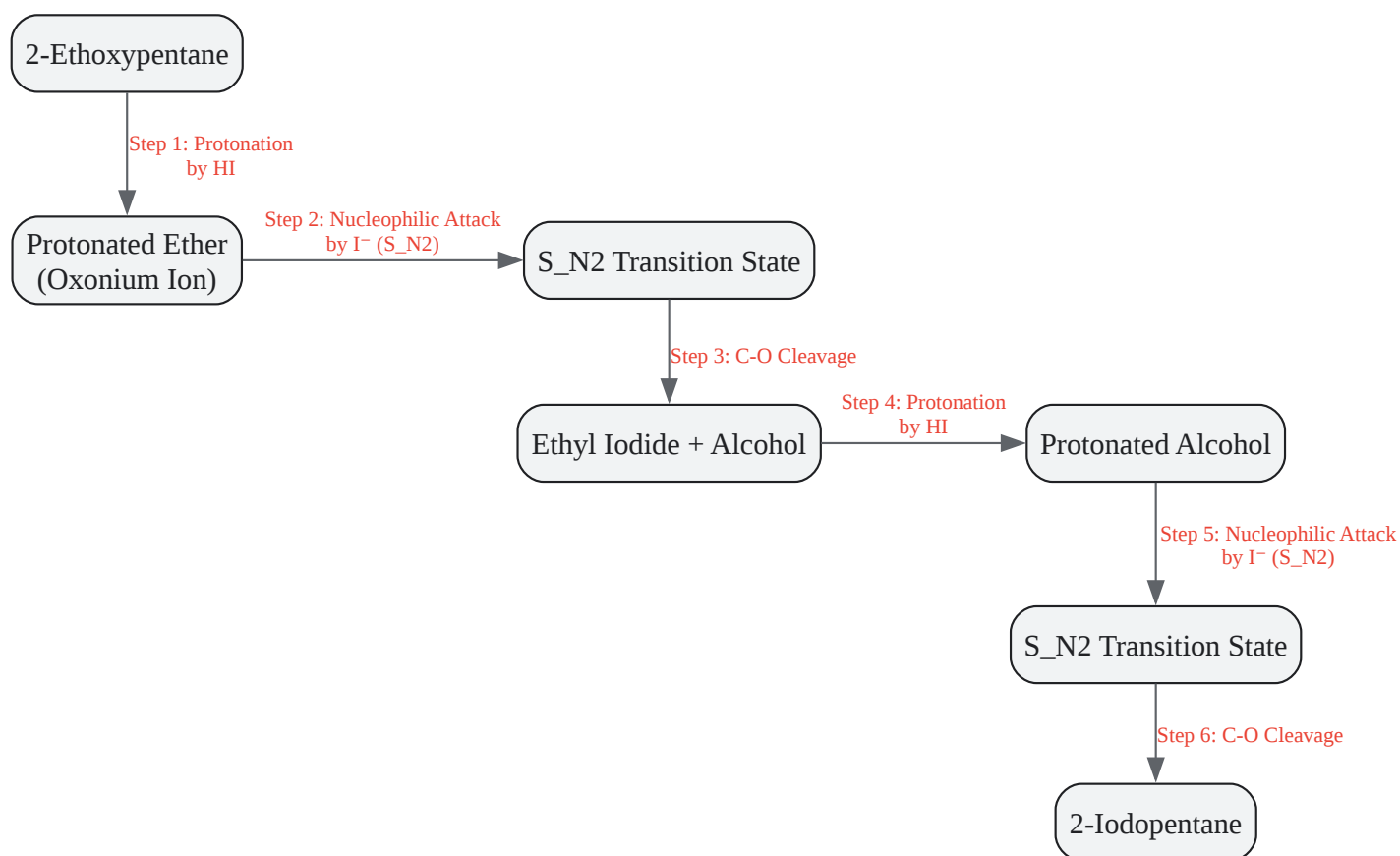
Property	Value	Unit	Source / Notes
log P (LogP)	2.212	-	Calculated, indicates high hydrophobicity [1]
Other Names	sec-Amyl ethyl ether; Ethyl 1-methylbutyl ether		[2] [4]

Acid Cleavage Mechanism & Protocol

Ethers are cleaved by strong acids at elevated temperatures. The general reaction for **2-Ethoxypentane** with hydrohalic acids (HX) proceeds as follows [5]: **2-Ethoxypentane + HX → Alcohol + Alkyl Halide** The initial products can further react with excess HX to yield two equivalents of alkyl halide [5].

Detailed Reaction Mechanism with HI

The diagram below illustrates the mechanism for **2-Ethoxypentane** cleavage with hydroiodic acid (HI), which proceeds via an S_N2 mechanism [6].



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For **2-Ethoxypentane**, the initial S_N2 attack occurs on the less sterically hindered ethyl group, producing ethanol and 2-pentanol [6]. Both alcohols are then converted to their corresponding alkyl iodides (iodoethane and 2-iodopentane) under the acidic conditions [6] [5].

Experimental Protocol for Cleavage with HI

Objective: To cleave **2-Ethoxypentane** into iodoethane and 2-iodopentane using hydroiodic acid (HI).

Principle: The reaction involves protonation of the ether oxygen followed by nucleophilic substitution by iodide ion [6] [5].

Materials & Equipment

- **Reactants:** **2-Ethoxypentane**, concentrated hydroiodic acid (HI, 57%).
- **Glassware:** Round-bottom flask, reflux condenser, heating mantle, separatory funnel.
- **Safety:** Acid-resistant gloves, splash goggles, fume hood.

Procedure

- **Setup:** In a fume hood, place 10 mmol of **2-Ethoxypentane** in a round-bottom flask. Equip the flask with a reflux condenser.
- **Addition:** Slowly add 20-25 mmol of concentrated HI acid down the condenser to the stirred ether.
- **Reaction:** Heat the mixture to reflux (typically 100-120 °C) for 1-2 hours.
- **Work-up:** Allow the mixture to cool. Transfer to a separatory funnel, and separate the organic layer containing the alkyl iodides.
- **Purification:** The crude product mixture can be washed with a sodium thiosulfate solution to remove any iodine color, then purified by distillation.

Key Notes

- **Safety First:** Concentrated HI is corrosive and reacts violently with strong oxidants. All procedures must be conducted in a fume hood with appropriate PPE [5].
- **Regioselectivity:** The initial attack favors the less sterically hindered carbon, leading primarily to ethyl iodide and 2-pentanol in the first step [6].
- **Excess Acid:** Using excess HI ensures the complete conversion of the initially formed alcohols to the final alkyl iodides [5].

Safety & Troubleshooting Guide

Frequently Asked Questions

Q1: Why is my reaction yield low, and what are the main side products?

- **Insufficient Heating/Time:** Ensure the reaction mixture is at reflux temperature for a sufficient time (1-2 hours).
- **Wrong Acid Strength:** Using dilute acid slows the reaction significantly. Always use concentrated HI.
- **Side Reactions:** Under harsh conditions (e.g., very high temperature), elimination reactions can compete, forming alkenes and water.

Q2: What is the expected C-O-C bond angle in my starting ether, and does it affect reactivity?

- The C-O-C bond angle in acyclic ethers like **2-Ethoxypentane** is larger than the tetrahedral angle (109.5°) due to van der Waals strain between the alkyl groups [7]. This does not directly impact acid cleavage but is a key structural feature. In contrast, epoxides have a much smaller bond angle ($\sim 60^\circ$), making them far more reactive [7].

Q3: My product mixture has a dark color. How can I remove it?

- The color is often from free iodine (I_2), formed by oxidation of HI. Wash the organic layer with a dilute aqueous solution of sodium thiosulfate ($Na_2S_2O_3$), which will reduce I_2 to colorless iodide ions.

Critical Safety Notes

- **Flammability:** **2-Ethoxypentane** is a highly flammable liquid with a low flash point ($\sim 9^\circ C$) [4]. Keep away from heat and ignition sources.
- **Peroxide Formation:** Like most ethers, **2-Ethoxypentane** can form explosive hydroperoxides upon prolonged exposure to air (autoxidation) [5]. Always test for peroxides before distillation or heating concentrated samples and dispose of old ether samples properly.
- **Corrosive Reagents:** Hydroiodic acid is corrosive and can cause severe burns. Proper PPE (gloves, goggles, lab coat) and working in a fume hood are non-negotiable.

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